

An In-depth Technical Guide on 4-methoxy-3-nitrobenzenesulfonyl chloride

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Compound of Interest

Compound Name: 4-methoxy-3-nitrobenzenesulfonyl chloride

Cat. No.: B1265760

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential information on **4-methoxy-3-nitrobenzenesulfonyl chloride**, a key reagent in organic synthesis, particularly for the development of novel pharmaceutical compounds.

Core Molecular Data

The fundamental molecular properties of **4-methoxy-3-nitrobenzenesulfonyl chloride** are summarized below. These data are critical for stoichiometric calculations in reaction planning and for the characterization of synthesized compounds.

| Property | Value |
|------------------------------|--|
| Molecular Formula | C ₇ H ₆ CINO ₅ S ^{[1][2][3]} |
| Molecular Weight | 251.65 g/mol ^[1] |
| Alternative Molecular Weight | 251.64 g/mol ^[2] |

Logical Relationship of Molecular Descriptors

The following diagram illustrates the relationship between the compound's name and its fundamental molecular descriptors.



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Caption: Relationship between compound name, formula, and molecular weight.

This technical summary provides the core data required for the effective use of **4-methoxy-3-nitrobenzenesulfonyl chloride** in a research and development setting. No experimental protocols were cited in the provided information.

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References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. 4-methoxy-3-nitrobenzenesulphonyl chloride CAS#: 22117-79-9 [m.chemicalbook.com]
- 3. CAS 22117-79-9: 4-Methoxy-3-nitrobenzenesulfonyl chloride [cymitquimica.com]
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